

Thorium-228: A Comprehensive Technical Guide to its Radiological Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thorium-228

Cat. No.: B1202919

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Introduction

Thorium-228 (^{228}Th) is a critical radionuclide with significant implications in various scientific fields, including nuclear medicine, radiopharmaceutical development, and environmental science. As an alpha-emitting isotope with a relatively short half-life, its unique decay properties make it a subject of intense study. This technical guide provides an in-depth overview of the core radiological characteristics of **Thorium-228**, offering detailed data, experimental protocols, and visual representations to support advanced research and development.

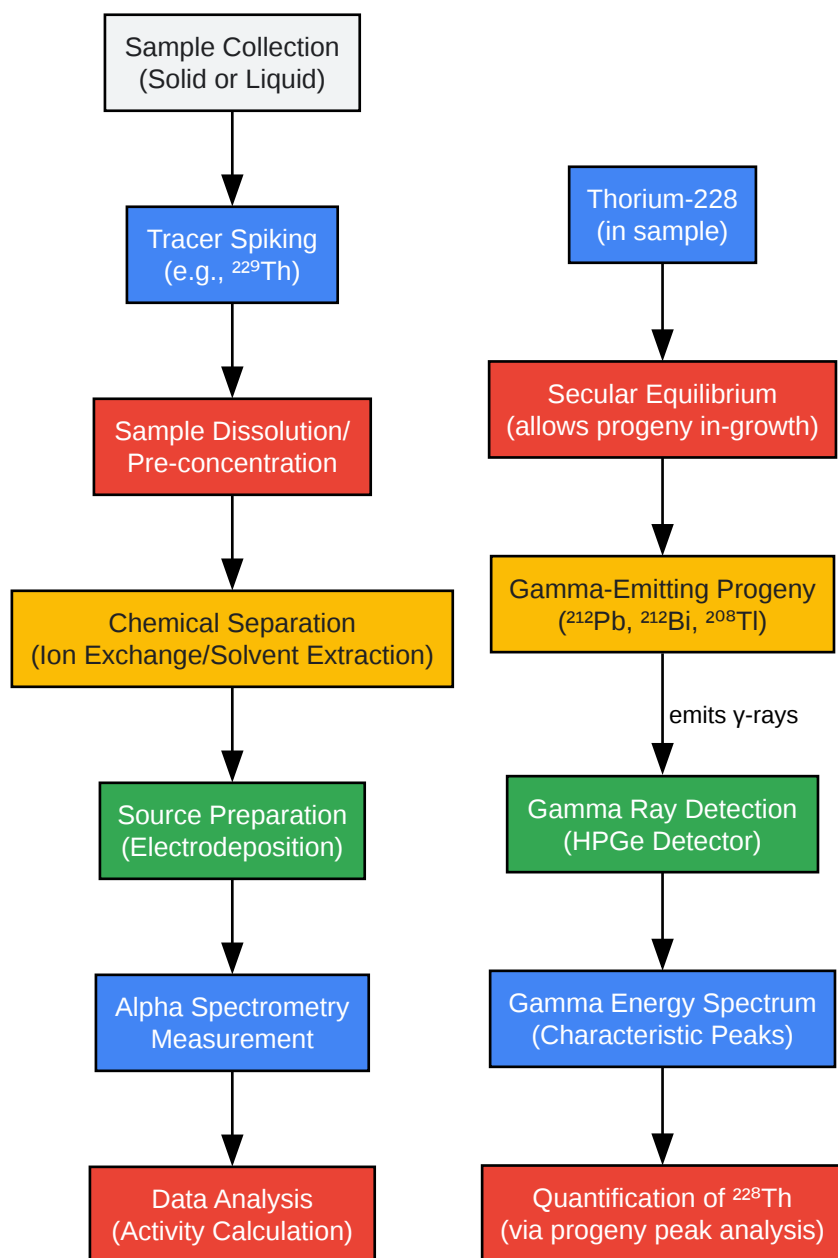
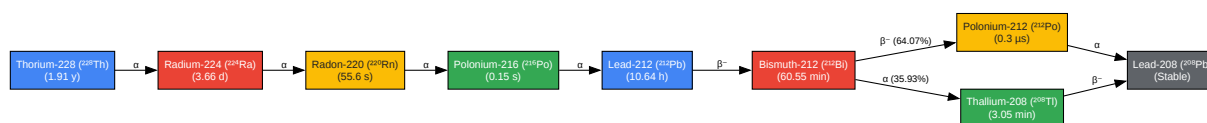
Core Radiological Properties

Thorium-228 is an isotope of thorium with a mass number of 228. It is a member of the thorium decay series (4n series), originating from the decay of Thorium-232.^{[1][2]} Key radiological data for **Thorium-228** are summarized in the table below.

Property	Value
Half-life	1.9116 years[3][4][5][6]
Decay Mode	Alpha (α) decay[6][7][8][9][10]
Decay Product (Daughter)	Radium-224 (^{224}Ra)[3][5][6][8][9][10]
Specific Activity	3.03×10^{13} Bq/g[6][11]
Q-value for Alpha Decay	5.520 MeV[6][8][9][10]

Decay Chain of Thorium-228

Thorium-228 decays via alpha emission to Radium-224, initiating a cascade of subsequent decays through several short-lived radionuclides, ultimately culminating in the stable isotope Lead-208 (^{208}Pb). [1][2][11] This decay chain is characterized by a series of alpha and beta emissions, which are crucial for understanding the dosimetry and potential applications of **Thorium-228** and its progeny.



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- To cite this document: BenchChem. [Thorium-228: A Comprehensive Technical Guide to its Radiological Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202919#radiological-characteristics-of-thorium-228]

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